

Application Note: Quantification of Doxepin in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: Doxepin

Cat. No.: B10761459

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Introduction

Doxepin is a tricyclic antidepressant (TCA) used for the treatment of major depressive disorder, anxiety, and insomnia.[1] Accurate and sensitive quantification of **doxepin** and its active metabolite, **nordoxepin**, in human plasma is crucial for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. This application note describes a robust and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous determination of **doxepin** and **nordoxepin** in human plasma. The method utilizes liquid-liquid extraction for sample preparation and offers high selectivity and sensitivity for routine analysis.

Experimental

Materials and Reagents

- **Doxepin** hydrochloride (99.8% purity)
- **Nordoxepin** (99.2% purity)
- Propranolol (Internal Standard, IS)
- Desipramine (Internal Standard, IS)
- Methyl tert-butyl ether (MTBE)

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium formate
- Ammonium acetate
- Formic acid
- Deionized water
- Human plasma (blank)

Equipment

- Liquid Chromatograph (LC) system
- Tandem Mass Spectrometer (MS/MS) with a Turbo Ion Spray® source[1][2]
- Hypurity C8 column (100 mm × 4.6 mm, 5 µm)[1][3][4]
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Sample Preparation

A liquid-liquid extraction (LLE) procedure was employed for the extraction of **doxepin**, **nordoxepin**, and the internal standards from human plasma.[1][3][4]

- Thaw plasma samples to room temperature and vortex to ensure homogeneity.
- To 500 µL of plasma in a centrifuge tube, add the internal standard solution.
- Add 200 µL of 100 mM ammonium acetate solution (pH 8).[1]

- Add 4.0 mL of methyl tert-butyl ether (MTBE) as the extraction solvent.
- Vortex the mixture for an extended period.
- Centrifuge the samples for 5 minutes at 1811g.[\[1\]](#)
- Freeze the aqueous layer in a dry ice bath and transfer the organic layer to a clean tube.
- Evaporate the organic solvent to dryness at 40 °C under a gentle stream of nitrogen.
- Reconstitute the dried residue with 300 µL of the mobile phase.[\[1\]](#)
- Inject 15 µL of the reconstituted sample into the LC-MS/MS system.[\[1\]](#)[\[2\]](#)

LC-MS/MS Conditions

Chromatographic Conditions:

Parameter	Value
Column	Hypurity C8 (100 mm × 4.6 mm, 5 µm) [1] [3] [4]
Mobile Phase	A mixture of acetonitrile-methanol (95:5, v/v) and 2.0 mM ammonium formate in a 93:7 (v/v) ratio [1] [3] [4]
Flow Rate	Not specified in the provided context
Injection Volume	15 µL [1] [2]
Autosampler Temp.	4 °C [2]
Run Time	Not specified in the provided context

Mass Spectrometric Conditions:

Parameter	Value
Mass Spectrometer	Triple quadrupole mass spectrometer[1][2]
Ionization Mode	Positive Ionization[1][2]
Acquisition Mode	Multiple Reaction Monitoring (MRM)[1][2]
MRM Transitions	Doxepin: m/z 280.1 → 107.0[1][2][3][4][5][6] Nordoxepin: m/z 266.0 → 107.0[1][2][3][4][5][6]
	Propranolol (IS): m/z 260.1 → 116.1[1][2][3][4][5][6]
	Desipramine (IS): m/z 267.1 → 72.1[1][2][3][4][5][6]
Dwell Time	300 ms[1]

Results and Discussion

The developed LC-MS/MS method demonstrated excellent sensitivity, selectivity, and robustness for the quantification of **doxepin** and **nordoxepin** in human plasma.

Linearity and Sensitivity

The method was found to be linear over the concentration range of 15.0–3900 pg/mL for **doxepin** and 5.00–1300 pg/mL for **nordoxepin**. [2][3][5] The mean correlation coefficients (r^2) were 0.9991 for **doxepin** and 0.9993 for **nordoxepin**, indicating excellent linearity. [2][3][5]

Precision and Accuracy

The intra-batch and inter-batch precision (% CV) for both analytes were $\leq 8.3\%$ across all quality control levels. [3][5] The accuracy results were also within acceptable limits, demonstrating the reliability of the method.

Recovery

The liquid-liquid extraction procedure yielded high and consistent recoveries for both analytes. The extraction recovery ranged from 86.6% to 90.4% for **doxepin** and 88.0% to 99.1% for

nordoxepin.[1][2][3][5]

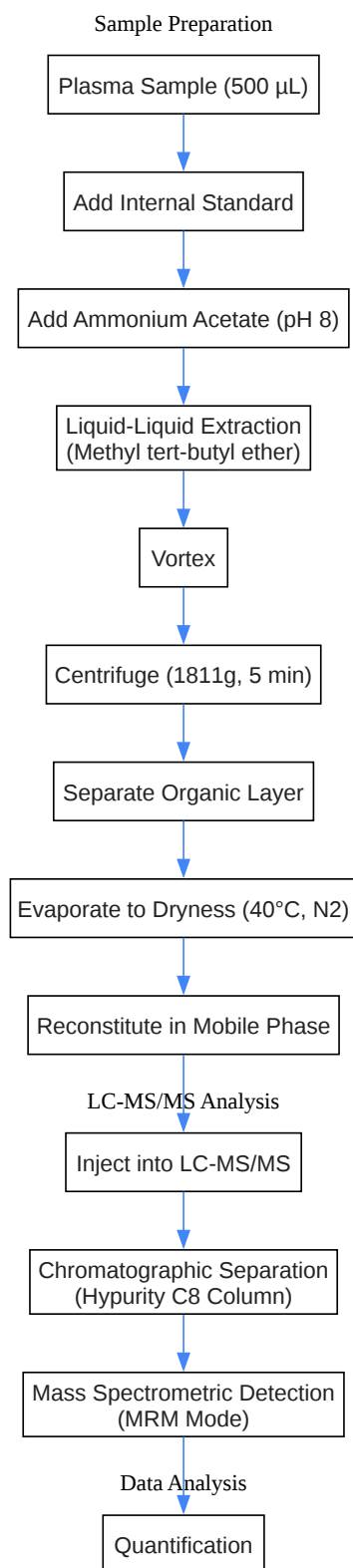
Quantitative Data Summary

Parameter	Doxepin	Nordoxepin
Linearity Range (pg/mL)	15.0 - 3900[2][3][5]	5.00 - 1300[2][3][5]
Correlation Coefficient (r ²)	0.9991[2][3][5]	0.9993[2][3][5]
Intra-batch Precision (% CV)	≤ 8.3[3][5]	≤ 8.3[3][5]
Inter-batch Precision (% CV)	≤ 8.3[3][5]	≤ 8.3[3][5]
Extraction Recovery (%)	86.6 - 90.4[1][2][3][5]	88.0 - 99.1[1][2][3][5]

Conclusion

This application note presents a validated LC-MS/MS method for the sensitive and reliable quantification of **doxepin** and **nordoxepin** in human plasma. The method is suitable for use in clinical and research settings for pharmacokinetic and bioequivalence studies.

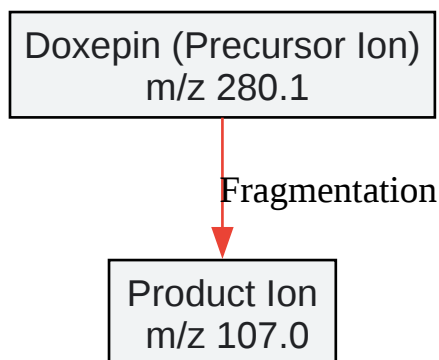
Experimental Workflow



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Caption: Workflow for **Doxepin** Quantification in Plasma.

Doxepin Fragmentation Pathway



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Caption: **Doxepin** MRM Fragmentation.

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